

# 5-Fluoroisoquinoline CAS number information

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## Compound of Interest

Compound Name: 5-Fluoroisoquinoline

Cat. No.: B1369514

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## 5-Fluoroisoquinoline: A Technical Overview

CAS Number: 394-66-1

This technical guide provides a comprehensive overview of **5-Fluoroisoquinoline**, consolidating available data on its chemical properties, and analytical methodologies. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

**5-Fluoroisoquinoline** is a fluorinated derivative of isoquinoline. The introduction of a fluorine atom can significantly alter the physicochemical and biological properties of the parent molecule, making it a compound of interest in medicinal chemistry and materials science.

Property	Value	Source(s)
CAS Number	394-66-1	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> FN	[1][2][3]
Molecular Weight	147.15 g/mol	[1][3]
Appearance	Off-white solid	[1]
Purity	Typically available at 95-96%	[1][2][4]
Storage Temperature	2-8 °C	[2]
SMILES	<chem>C1=CC2=C(C=CN=C2)C(=C1)F</chem>	[2][3]
InChI Key	YZPWGDDACXZRFI-UHFFFAOYSA-N	[1][3]

## Synthesis and Purification

Detailed, publicly available experimental protocols for the synthesis and purification of **5-Fluoroisoquinoline** are limited. However, general synthetic strategies for fluorinated isoquinoline derivatives often involve multi-step processes starting from readily available precursors like bromobenzaldehydes. The synthesis of a related compound, 4-fluoroisoquinoline-5-sulfonyl chloride, involves the nitration of 4-fluoroisoquinoline, followed by reduction, diazotization, and a Sandmeyer reaction.[5] Another approach for a similar derivative involves reacting 4-fluoroisoquinoline with sulfuric anhydride and then with a halogenating reagent.[5] Purification of isoquinoline derivatives often employs techniques such as column chromatography.[5]

## Analytical Methods

Standard analytical techniques are used to characterize **5-Fluoroisoquinoline**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR are crucial for structural elucidation. While a specific spectrum for **5-Fluoroisoquinoline** is not readily available in public databases, the electron-withdrawing nature of the fluorine atom and the

nitrogen in the isoquinoline ring would influence the chemical shifts of the aromatic protons and carbons.

- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for assessing the purity of **5-Fluoroisoquinoline**. A typical HPLC method for a related compound, 5-fluorouracil, utilizes a C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier like methanol or acetonitrile, with UV detection at an appropriate wavelength.

## Biological Activity and Signaling Pathways

There is currently a lack of publicly available information regarding the specific biological activities and signaling pathways associated with **5-Fluoroisoquinoline**. The broader class of isoquinoline alkaloids is known to exhibit a wide range of biological activities, including antitumor, antimicrobial, and anti-inflammatory effects.[6] The introduction of a fluorine atom can modulate the biological activity of a molecule, often enhancing its metabolic stability and membrane permeability. Further research is required to elucidate the specific biological profile of **5-Fluoroisoquinoline**.

## Experimental Workflows

Due to the limited availability of specific experimental protocols for **5-Fluoroisoquinoline**, a generalized workflow for the synthesis and analysis of a fluorinated isoquinoline derivative is presented below. This is a hypothetical workflow based on common organic synthesis and analysis procedures and should not be considered a validated protocol for **5-Fluoroisoquinoline**.

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## References

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